

L-Aspartic Acid β -Methyl Ester Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *L-Aspartic acid beta-methyl ester hydrochloride*

Cat. No.: *B555077*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

L-Aspartic acid β -methyl ester hydrochloride is a derivative of the non-essential amino acid L-aspartic acid. It serves as a crucial building block in synthetic organic chemistry, particularly in the field of peptide synthesis, where it is utilized as a protected form of aspartic acid.^[1] Its application extends to the synthesis of various compounds and has been linked to bodily immunity and metabolism.^[2] This technical guide provides an in-depth overview of the chemical properties, synthesis, and analytical methodologies related to L-Aspartic acid β -methyl ester hydrochloride, offering valuable insights for professionals in research and drug development.

Chemical and Physical Properties

L-Aspartic acid β -methyl ester hydrochloride is a white to off-white crystalline powder.^{[1][3]} A summary of its key chemical and physical properties is presented in the tables below.

General Properties

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₀ ClNO ₄	[3]
Molecular Weight	183.59 g/mol	[3]
CAS Number	16856-13-6	[3]
Appearance	White to off-white crystalline powder	[1][3]
Melting Point	191-193 °C	[2]

Solubility and Storage

Property	Value	Reference(s)
Solubility	Soluble in DMSO (100 mg/mL, with sonication)	[3]
Storage (Powder)	-20°C for 3 years (keep away from moisture)	[2]
Storage (In Solvent)	-80°C for 1 year	[2]

Spectroscopic Data

Property	Value	Reference(s)
¹ H NMR (DMSO)	δ (ppm) = 3.05 (dd, J = 3.4, 4.7 Hz, 2H, CH ₂), 3.78 (s, 3H, OCH ₃), 4.31-4.35 (m, 1H, CHN)	[2]

Experimental Protocols

Synthesis of L-Aspartic Acid β-Methyl Ester Hydrochloride

A common method for the synthesis of L-Aspartic acid β-methyl ester hydrochloride involves the esterification of L-aspartic acid using methanol and a suitable activating agent, such as

thionyl chloride (SOCl_2).

Materials:

- L-Aspartic acid
- Methanol (anhydrous)
- Thionyl chloride (SOCl_2)
- Diethyl ether (anhydrous)

Procedure:

- Cool anhydrous methanol to -10°C in a suitable reaction vessel equipped with a stirring mechanism.
- Slowly add thionyl chloride to the cooled methanol with constant stirring.
- Gradually add L-aspartic acid to the methanol/thionyl chloride mixture.
- Allow the reaction mixture to warm to room temperature and stir for approximately 2 hours.
- To induce precipitation of the product, add anhydrous diethyl ether to the reaction mixture.
- Collect the resulting white solid by filtration.
- Wash the collected solid with diethyl ether to remove any remaining impurities.
- Dry the final product under vacuum.

A detailed protocol can be found in the Journal of Chemical and Pharmaceutical Sciences.[\[1\]](#)

Purification

Recrystallization is a standard method for the purification of L-Aspartic acid β -methyl ester hydrochloride.

Procedure:

- Dissolve the crude product in a minimal amount of hot methanol.
- Slowly add anhydrous diethyl ether until the solution becomes turbid.
- Allow the solution to cool to room temperature, and then cool further in an ice bath to maximize crystal formation.
- Collect the purified crystals by filtration and wash with cold diethyl ether.
- Dry the crystals under vacuum.^[2]

Analytical Characterization

The purity and identity of the synthesized L-Aspartic acid β -methyl ester hydrochloride can be confirmed using various analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR spectroscopy is used to confirm the structure of the compound. The characteristic peaks for the methylene (CH_2), methoxy (OCH_3), and alpha-proton (CHN) are observed, as detailed in the spectroscopic data table above.^[2]
- High-Performance Liquid Chromatography (HPLC): While a specific standard method for this compound is not readily available in the provided search results, a general approach for amino acid analysis using HPLC with UV and Charged Aerosol Detection (CAD) can be adapted. This would typically involve a C18 column and a mobile phase consisting of an aqueous buffer and an organic modifier. The exact conditions, such as the mobile phase composition, flow rate, and column temperature, would need to be optimized for the specific instrument and desired separation.
- Mass Spectrometry (MS): Mass spectrometry can be used to confirm the molecular weight of the compound.

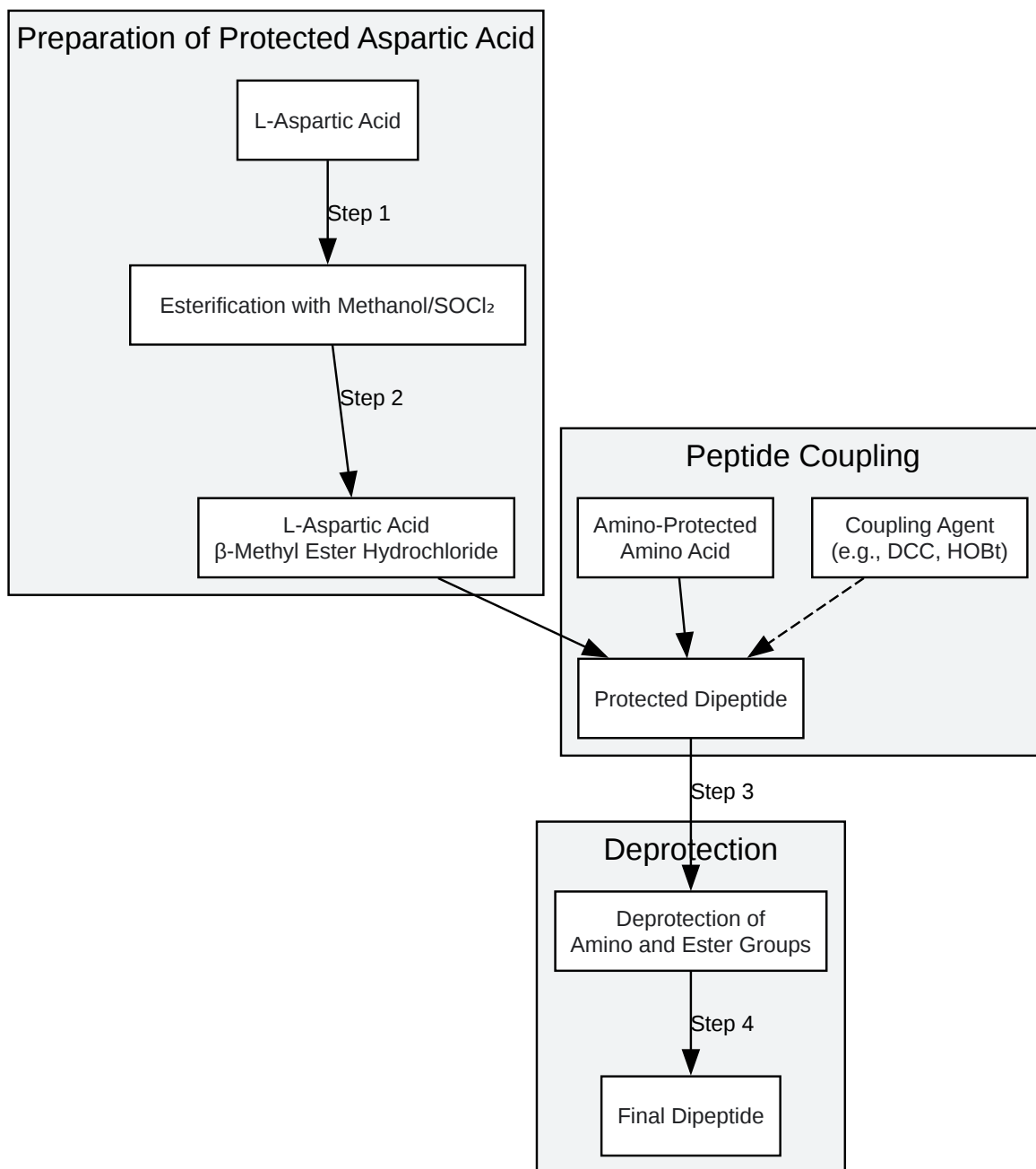
Applications in Synthesis

L-Aspartic acid β -methyl ester hydrochloride is a key intermediate in peptide synthesis. The methyl ester group protects the β -carboxyl group of aspartic acid, preventing it from participating in unwanted side reactions during peptide coupling.

Workflow: Dipeptide Synthesis using L-Aspartic Acid β -Methyl Ester Hydrochloride

The following diagram illustrates a typical workflow for the synthesis of a dipeptide using L-Aspartic acid β -methyl ester hydrochloride.

Workflow for Dipeptide Synthesis

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Caption: A simplified workflow for the synthesis of a dipeptide.

Safety and Handling

L-Aspartic acid β -methyl ester hydrochloride is classified as an irritant. It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).

Precautionary Measures:

- Avoid breathing dust.
- Wash skin thoroughly after handling.
- Use only in a well-ventilated area.
- Wear protective gloves, protective clothing, and eye/face protection.

In case of contact with skin, wash with plenty of soap and water. If in eyes, rinse cautiously with water for several minutes. If inhaled, remove to fresh air and keep at rest in a position comfortable for breathing.

Stability and Reactivity

L-Aspartic acid β -methyl ester hydrochloride is stable under recommended storage conditions. It is incompatible with strong oxidizing agents. Hazardous decomposition products include carbon oxides, nitrogen oxides, and hydrogen chloride.

Conclusion

L-Aspartic acid β -methyl ester hydrochloride is a valuable reagent for chemical synthesis, particularly in the construction of peptides and other complex molecules. A thorough understanding of its chemical properties, synthesis, and handling is essential for its effective and safe use in a research and development setting. The information provided in this guide serves as a comprehensive resource for scientists and professionals working with this important compound.

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